

# An In-depth Technical Guide to 4,6-Dihydroxy-5-methylpyrimidine

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 4,6-Dihydroxy-5-methylpyrimidine

Cat. No.: B015831

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Authored by: Your Senior Application Scientist Abstract

This technical guide provides a comprehensive overview of **4,6-Dihydroxy-5-methylpyrimidine** (CAS No. 63447-38-1), a pivotal heterocyclic compound in the landscape of organic synthesis and medicinal chemistry. This document elucidates the fundamental physicochemical properties, spectroscopic characteristics, and safety protocols associated with this pyrimidine derivative. Furthermore, it delves into established synthetic methodologies, explores its diverse applications as a versatile building block, and discusses its emerging role in proteomics and drug discovery. The content is structured to equip researchers and drug development professionals with the critical knowledge required for the effective handling, utilization, and innovative application of this compound.

## Core Compound Identification and Properties

**4,6-Dihydroxy-5-methylpyrimidine**, a key member of the pyrimidine family, is distinguished by its dihydroxy-substituted heterocyclic ring with a methyl group at the 5-position. This structural arrangement imparts specific reactivity and functionality, making it a valuable intermediate in synthetic chemistry.

## Chemical Identity

- Systematic Name: 5-Methylpyrimidine-4,6(1H,5H)-dione[1]
- CAS Number: 63447-38-1[1][2][3][4]
- Molecular Formula: C<sub>5</sub>H<sub>6</sub>N<sub>2</sub>O<sub>2</sub>[1][3][4]
- Molecular Weight: 126.11 g/mol [3][4]

## Physicochemical Properties

The physical and chemical characteristics of **4,6-Dihydroxy-5-methylpyrimidine** are foundational to its application and handling. A summary of these properties is presented in the table below.

Property	Value	Source(s)
Melting Point	>300 °C (lit.)	[2]
Density (Predicted)	1.44 ± 0.1 g/cm <sup>3</sup>	[2]
Appearance	White to off-white crystalline powder	
Storage Temperature	Room Temperature	[2]

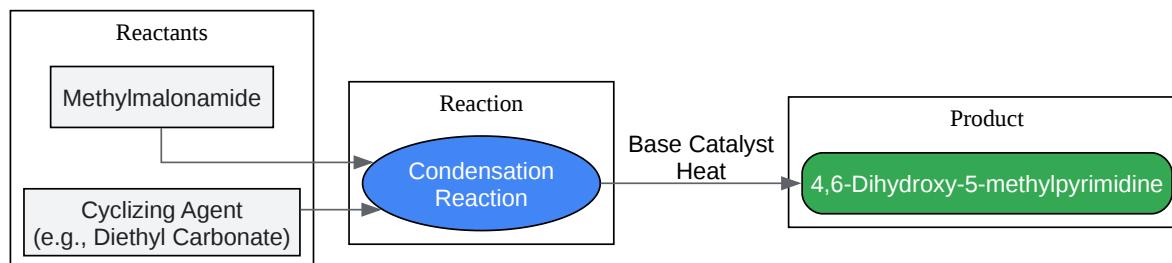
## Synthesis and Mechanistic Insights

The synthesis of substituted pyrimidines is a cornerstone of heterocyclic chemistry. While a specific, detailed protocol for **4,6-Dihydroxy-5-methylpyrimidine** is not readily available in the provided search results, a general and robust synthetic strategy involves the condensation of a  $\beta$ -dicarbonyl compound or its equivalent with a suitable amidine. For the synthesis of 4,6-dihydroxy-2-methylpyrimidine, a related compound, the condensation of acetamidinium chloride and diethyl malonate is employed. A similar approach can be extrapolated for the target molecule.

A plausible synthetic pathway for **4,6-Dihydroxy-5-methylpyrimidine** would involve the condensation of methylmalonamide with an appropriate cyclizing agent. Alternatively, the

reaction of a substituted malonic ester with formamidine could yield the desired pyrimidine core.

A patented method for a related compound, 4,6-dihydroxy-2-methylpyrimidine, involves reacting sodium methoxide, dimethyl malonate, and acetamidine hydrochloride in methanol.<sup>[5]</sup> This process includes a reaction at 18-25 °C, followed by crystallization at 0 °C after pH adjustment.<sup>[5]</sup> Such methodologies highlight the importance of controlling reaction conditions to favor cyclization and minimize side reactions.



[Click to download full resolution via product page](#)

Caption: Plausible synthetic route to **4,6-Dihydroxy-5-methylpyrimidine**.

## Applications in Research and Development

**4,6-Dihydroxy-5-methylpyrimidine** serves as a versatile building block in organic synthesis and has potential applications in various research fields.<sup>[1][2]</sup>

## Heterocyclic Synthesis

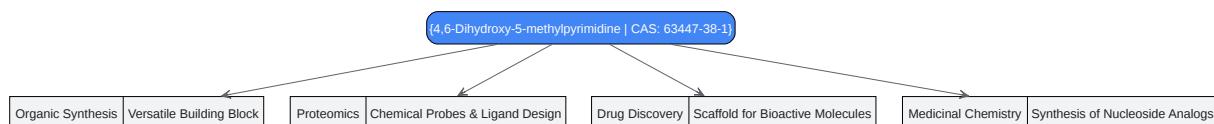
As a functionalized pyrimidine, it is a key starting material for the synthesis of more complex heterocyclic systems. The hydroxyl groups can be readily converted to other functional groups, such as chloro or amino groups, enabling the construction of diverse molecular scaffolds. This is particularly relevant in the development of novel pharmaceutical agents, where the pyrimidine core is a common feature in bioactive molecules.

## Proteomics Research

The compound is noted for its utility in proteomics research.[\[4\]](#) While the specific mechanisms of its application are not detailed, it can be inferred that it may be used as a chemical probe or as a fragment in the design of molecules that interact with proteins. Its ability to form hydrogen bonds and participate in other non-covalent interactions makes it a candidate for binding to protein active sites.

## Drug Discovery and Development

The pyrimidine scaffold is a well-established pharmacophore found in numerous approved drugs, including antiviral and anticancer agents. The structural motifs present in **4,6-Dihydroxy-5-methylpyrimidine** make it an attractive starting point for the synthesis of nucleoside analogs and other compounds designed to interfere with biological pathways. The methyl group at the 5-position can influence the binding affinity and metabolic stability of derivative compounds.



[Click to download full resolution via product page](#)

Caption: Key application areas of **4,6-Dihydroxy-5-methylpyrimidine**.

## Safety, Handling, and Storage

### Hazard Identification

**4,6-Dihydroxy-5-methylpyrimidine** is classified as a hazardous substance.

- Hazard Statement: H318 - Causes serious eye damage.[\[3\]](#)
- Signal Word: DANGER[\[3\]](#)

- GHS Pictogram: GHS05 (Corrosion)[3]

## Precautionary Measures and First Aid

Due to the risk of serious eye damage, appropriate personal protective equipment (PPE) is mandatory when handling this compound.

- P280: Wear protective gloves/protective clothing/eye protection/face protection.[3]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]
- P310: Immediately call a POISON CENTER/doctor.[3]

In case of skin contact, wash off immediately with soap and plenty of water.[6] If inhaled, move the person to fresh air.[6] If ingested, clean the mouth with water and seek medical attention.[6]

## Storage and Stability

Store in a dry, cool, and well-ventilated place in a tightly closed container.[6] Keep away from strong oxidizing agents.[6]

## Conclusion

**4,6-Dihydroxy-5-methylpyrimidine** is a compound of significant interest to the scientific community, particularly those involved in synthetic chemistry and drug discovery. Its well-defined physicochemical properties, coupled with its versatile reactivity, establish it as a valuable building block for the creation of novel molecules with potential therapeutic applications. Adherence to strict safety protocols is paramount in its handling to mitigate the associated risks. This guide serves as a foundational resource for researchers, providing the necessary technical information to facilitate its safe and effective use in the laboratory.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. pharmaffiliates.com [pharmaffiliates.com]
- 2. 4,6-DIHYDROXY-5-METHYLPYRIMIDINE CAS#: 63447-38-1 [amp.chemicalbook.com]
- 3. dcfinechemicals.com [dcfinechemicals.com]
- 4. scbt.com [scbt.com]
- 5. CN102399196A - Synthesis method of 4, 6-dihydroxy-2-methylpyrimidine - Google Patents [patents.google.com]
- 6. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4,6-Dihydroxy-5-methylpyrimidine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b015831#4-6-dihydroxy-5-methylpyrimidine-cas-number]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)